

optimizing PXS-5153A concentration for crosslinking assays

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Compound Focus: PXS-5153A

Cat. No.: S540662

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PXS-5153A Quantitative Data Summary

The table below summarizes the key experimental concentrations and doses of **PXS-5153A** from the foundational study [1].

Application / Assay	System	PXS-5153A Concentration/Dose	Key Outcome
In Vitro LOXL2 Inhibition	Recombinant human LOXL2	Dose-dependent (specific IC50 not provided)	Reduced collagen oxidation.
In Vitro Collagen Crosslinking	Collagen + rhLOXL2	200 nM	Reduced formation of collagen crosslinks.
In Vivo Liver Fibrosis	Rat (CCl4-induced)	3 mg/kg (low) & 10 mg/kg (high), once daily orally	Reduced disease severity, improved liver function, diminished collagen content and crosslinks.
In Vivo Liver Fibrosis	Rat (CCl4-induced)	10 mg/kg, three times per week orally	Reduced disease severity, improved liver function, diminished collagen content and crosslinks.

Application / Assay	System	PXS-5153A Concentration/Dose	Key Outcome
In Vivo Cardiac Output	Mouse (Myocardial Infarction)	5 mg/kg (route not specified)	Improved cardiac output.

Detailed Experimental Protocols

Here are the methodologies for key experiments involving **PXS-5153A**, as described in the research [1].

Fluorometric Enzymatic Activity Assay

- **Purpose:** To measure the inhibition of lysyl oxidase family members by **PXS-5153A**.
- **Method:** The enzymatic activity is measured based on the detection of hydrogen peroxide, a byproduct of the lysyl oxidase reaction. An Amplex-Red oxidation assay is used for detection. The assay can be used to determine the half-maximal inhibitory concentration (IC50) of **PXS-5153A** for LOXL2, LOXL3, and other LOX family members [1].

In Vitro Collagen Oxidation Assay

- **Purpose:** To assess the ability of **PXS-5153A** to inhibit LOXL2-mediated direct oxidation of collagen.
- **Method:**
 - Collagen is combined with recombinant human LOXL2 (rhLOXL2).
 - **PXS-5153A** or a control inhibitor (like BAPN) is added.
 - The release of hydrogen peroxide is measured using the Amplex reaction mixture.
 - The slope of the kinetic curves in the linear phase (between 20 and 40 minutes) is calculated to determine the rate of oxidation [1].

In Vitro Collagen Crosslinking Assay

- **Purpose:** To evaluate the effect of **PXS-5153A** on the formation of covalent collagen crosslinks over time.
- **Method:**

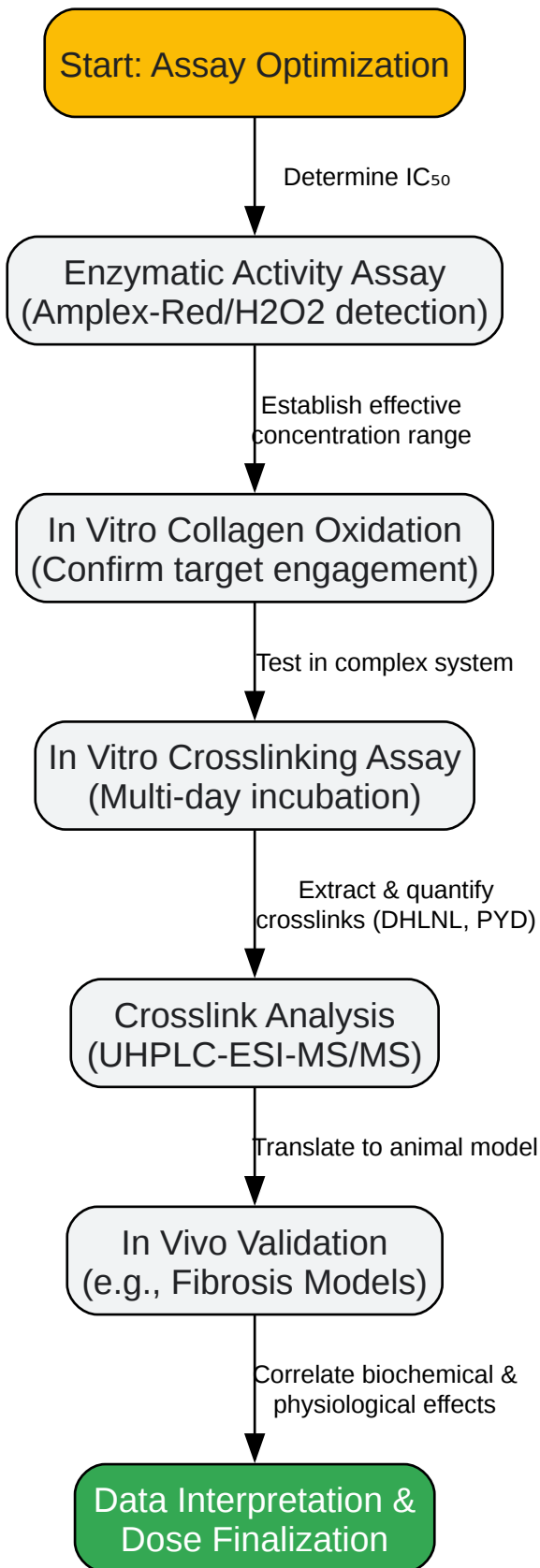
- A collagen solution is combined with a borate buffer and rhLOXL2.
- **PXS-5153A** is added to the test sample.
- The enzyme and inhibitor are replenished daily to maintain activity over a 5-day incubation period at 37°C.
- On day 7, the crosslinks are extracted and analyzed [1].

Analysis of Collagen Crosslinks

- **Purpose:** To quantitatively measure hydroxyproline content and specific collagen crosslinks in tissue samples.
- **Method:**
 - Freeze-dried tissue samples are reduced with sodium borohydride (NaBH₄).
 - The pellet undergoes acid hydrolysis in 6M HCl at 100°C for 24 hours.
 - Hydroxyproline and crosslinks are extracted from the hydrolysate using an automated solid-phase extraction system.
 - The extracted analytes are analyzed by UHPLC-ESI-MS/MS (Ultra-High-Performance Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry) [1].

Workflow for Assay Optimization and Analysis

The following diagram illustrates a generalized workflow for optimizing crosslinking assays and analyzing results, integrating the described protocols.



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Key Considerations for Your Technical Center

While direct troubleshooting content for **PXS-5153A** is unavailable, here are critical factors to consider based on the research context.

- **Concentration is Context-Dependent:** The effective concentration varies significantly between simple enzymatic assays, complex in vitro crosslinking systems, and in vivo models. The 200 nM used in the in vitro crosslinking assay is a key reference point [1].
- **Off-Target Activity:** The original research screened **PXS-5153A** against 30 different off-targets. It is crucial to confirm the selectivity of your batch in relevant assay systems to rule out non-specific effects [1].
- **Stability and Replenishment:** For long-term in vitro crosslinking assays, the protocol involved daily replenishment of both the enzyme and the inhibitor. This is critical for maintaining inhibition over the multi-day incubation period [1].
- **Advanced Quantification:** The gold-standard method for confirming the biochemical efficacy of **PXS-5153A** is the precise quantification of specific collagen crosslinks (like DHLNL and PYD) using UHPLC-ESI-MS/MS [1].

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References

1. The lysyl oxidase like 2/3 enzymatic inhibitor, PXS - 5153 , reduces... A [pmc.ncbi.nlm.nih.gov]

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